

An In-depth Technical Guide to Sarmentosin: Discovery, Natural Sources, and Analysis

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Compound of Interest

Compound Name: *Sarmentosin*

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Abstract

Sarmentosin, a nitrile glycoside, has recently emerged as a molecule of significant interest, primarily due to the discovery of its potent monoamine oxidase (MAO) inhibitory activity. While the molecule itself has been known to science for decades, its potential therapeutic applications in neurology and mental health have only recently been uncovered. This technical guide provides a comprehensive overview of the discovery timeline of **sarmentosin**, its diverse natural sources with quantitative data, detailed experimental protocols for its extraction, isolation, and analysis, and a review of its newly identified bioactivity. This document is intended to serve as a foundational resource for researchers and professionals in drug development and natural product chemistry.

Discovery of Sarmentosin: A Two-Fold History

The story of **sarmentosin**'s discovery is twofold: the initial isolation and structural elucidation of the molecule, and the more recent discovery of its significant bioactivity as a monoamine oxidase (MAO) inhibitor.

Initial Isolation and Characterization

The nitrile glycoside **sarmentosin** was first isolated from the plant *Sedum sarmentosum* Bunge. A 2012 Chinese patent application references a 1979 publication by Sheng et al. as the first to report obtaining this water-soluble cyanogenic glycoside from the plant and identifying it as an anti-hepatitis active component.^[1] The structure was determined to be (E)-2-(hydroxymethyl)-4-[(2R,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxybut-2-enenitrile. The first total synthesis of **sarmentosin** was reportedly accomplished in 1999.^[1]

Unveiling of MAO-Inhibitory Activity

For decades, **sarmentosin** remained a relatively obscure natural product. Its significant therapeutic potential was brought to light in 2024 by a team of scientists from New Zealand's Plant & Food Research and Callaghan Innovation, in partnership with the functional food company Ārepa.^{[2][3]} Their research, published in the *Journal of Agricultural and Food Chemistry*, identified **sarmentosin** as the primary bioactive compound in New Zealand blackcurrants (*Ribes nigrum*) responsible for inhibiting monoamine oxidase-B (MAO-B).^{[4][5]}

This discovery was the culmination of previous studies indicating that blackcurrant consumption inhibited MAO-B, but that this effect was not attributable to the well-known anthocyanins.^[4] The New Zealand research team conducted bioactivity-directed fractionation of blackcurrant juice to isolate the compound responsible for this effect, leading to the identification of **sarmentosin**.^[4] This groundbreaking work has opened a new avenue of research into **sarmentosin**'s potential as a natural therapeutic for neurological and mood-related disorders.^[3]

Natural Sources of Sarmentosin

Sarmentosin is found in a variety of plant species across different families. While its recent discovery as an MAO inhibitor has been linked to blackcurrants, its presence is well-documented in other plants, some of which may contain higher concentrations.

Plant Species	Family	Plant Part	Sarmentosin Content	Reference(s)
Sedum sarmentosum Bunge	Crassulaceae	Whole Plant	6.53 ± 0.17 mg/g (in optimized water extract)	[6]
Bryophyllum pinnatum (Lam.) Pers.	Crassulaceae	Leaves	2.07% (of hydro-ethanolic extract)	[7]
Ribes nigrum L. (Blackcurrant)	Grossulariaceae	Fruit	Not explicitly quantified in mg/g; effective human oral doses are 42 mg and 84 mg.	[5]
Rhodiola species	Crassulaceae	Not specified	Presence confirmed, but quantitative data is not readily available.	[7][8]
Kalanchoe laciniata	Crassulaceae	Not specified	Presence confirmed, but quantitative data is not readily available.	[7]

Experimental Protocols

This section details the methodologies for the extraction, isolation, and analysis of **sarmentosin**, as well as the assays used to determine its biological activity.

Extraction and Isolation of Sarmentosin

A method for large-scale extraction and purification has been outlined in a Chinese patent, yielding a final product with a purity of ≥98%.[\[9\]](#)

- Step 1: Supercritical CO₂ Degreasing: Dry, crushed *S. sarmentosum* (1 kg) is placed in a supercritical extraction vessel. Degreasing is performed for 1 hour at 45°C and 20 MPa.
- Step 2: Alcoholic Extraction: The degreased plant material is extracted with a 35% methanol solution via constant temperature dipping.
- Step 3: Ultrafiltration: The resulting extract is subjected to ultrafiltration using a tubular composite membrane with a molecular weight cut-off of 4000 Da.
- Step 4: Macroporous Resin Chromatography: The permeate from ultrafiltration is loaded onto a macroporous resin column. The column is then eluted with a 35% ethanol solution at a flow rate of 2 bed volumes per hour.
- Step 5: Concentration: The collected eluent is concentrated under reduced pressure and dried to yield a crude **sarmentosin** extract.
- Step 6: Preparative HPLC: The crude extract is dissolved in the mobile phase (40% methanol), filtered (0.22 µm), and purified using a preparative liquid chromatograph with a C18 column (30mm x 250mm). The corresponding effluent containing **sarmentosin** is collected, concentrated, and dried.

This protocol, adapted from Fernandes et al. (2021), is suitable for laboratory-scale isolation for structural confirmation and analysis.[\[7\]](#)

- Step 1: Hydro-ethanolic Extraction: Dried and powdered leaves of *B. pinnatum* are extracted with an ethanol/water mixture.
- Step 2: Centrifugal Partition Chromatography (CPC): The crude extract is subjected to CPC in elution-extrusion mode to achieve initial fractionation and purification of the target metabolite.
- Step 3: Medium-Pressure Liquid Chromatography (MPLC): Further purification of the **sarmentosin**-containing fractions is performed using MPLC to yield the pure compound.
- Step 4: Structural Confirmation: The structure of the isolated **sarmentosin** is confirmed using High-Resolution Mass Spectrometry (HRMS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Quantification of Sarmentosin by HPLC

An HPLC method for the quantification of **sarmentosin** in *S. sarmentosum* extracts has been developed and validated.^[6]

- Instrumentation: High-Performance Liquid Chromatography system with a suitable detector (e.g., DAD or UV).
- Column: C18 analytical column.
- Mobile Phase: A gradient system of phosphate buffer and acetonitrile.
- Detection: UV detection at a specified wavelength.
- Quantification: Based on a calibration curve generated using a purified **sarmentosin** standard. The method demonstrated good linearity ($R^2 > 0.999$), precision ($RSD < 1.5\%$), and accuracy (99-103%). The limit of detection (LOD) and limit of quantification (LOQ) were reported as 0.27 µg/mL and 0.81 µg/mL, respectively.

In Vitro MAO-B Inhibition Assay (Platelet Analysis)

This protocol is based on the method used in the Lomiwes et al. (2024) study to measure MAO-B activity in human platelets.^[5]

- Assay Kit: Amplex® Red Monoamine Oxidase Assay Kit (Invitrogen, A12214).
- Principle: The assay measures hydrogen peroxide (H_2O_2), a product of the MAO-catalyzed oxidation of an amine substrate. In the presence of horseradish peroxidase (HRP), the Amplex Red reagent (10-acetyl-3,7-dihydroxyphenoxazine) reacts with H_2O_2 to produce the highly fluorescent compound resorufin. The increase in fluorescence is proportional to MAO activity.
- Procedure:
 - Platelet Isolation: Platelets are isolated from whole blood samples (collected in EDTA tubes) by centrifugation.
 - Reaction Mixture: Isolated platelet samples are added to the wells of a microplate.

- Initiation: A working solution containing the Amplex Red reagent, HRP, and a suitable MAO-B substrate (e.g., benzylamine) in a reaction buffer is added to each well to start the reaction.
- Incubation: The plate is incubated at room temperature, protected from light.
- Measurement: Fluorescence is measured using a microplate reader at excitation and emission wavelengths of approximately 571 nm and 585 nm, respectively. Since the assay is continuous, readings can be taken at multiple time points.
- Inhibition Calculation: The rate of fluorescence increase in the presence of an inhibitor (e.g., **sarmentosin**-containing extract) is compared to the rate of a control reaction without the inhibitor to determine the percentage of inhibition.

In Vitro MAO-A/B Inhibition Screening Assay (S9 Fraction)

For initial screening of blackcurrant fractions, an LC-MS-based assay with liver S9 fractions was employed.[\[4\]](#)[\[10\]](#)

- Enzyme Source: Human or rat liver S9 fraction, which contains both MAO-A and MAO-B.
- Substrate: Kynuramine, a non-selective substrate for both MAO-A and MAO-B.
- Principle: MAO enzymes convert kynuramine to an aldehyde intermediate, which then spontaneously undergoes intramolecular condensation to form 4-hydroxyquinoline (4-HQ). The formation of 4-HQ is used as a marker of total MAO activity.
- Procedure:
 - Incubation: The S9 fraction is incubated with kynuramine and the test compound (or vehicle control) in a suitable buffer at 37°C.
 - Reaction Termination: The reaction is stopped by adding a cold organic solvent (e.g., acetonitrile).

- Analysis by LC-MS/MS: The amount of 4-HQ produced is quantified using a highly sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method.
- Inhibition Calculation: The amount of 4-HQ produced in the presence of the test compound is compared to the control to determine the IC_{50} value (the concentration of inhibitor required to reduce MAO activity by 50%).

Human Clinical Trial Protocol for MAO-B Inhibition

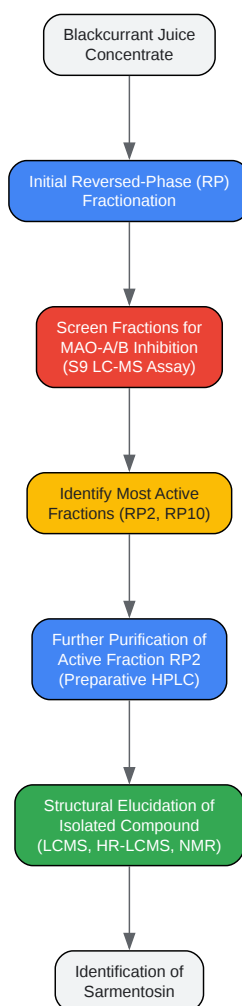
The in-vivo efficacy of **sarmentosin** was confirmed in a randomized, placebo-controlled, crossover study.^[5]

- Study Design: Participants completed three treatment conditions: placebo, 42 mg **sarmentosin**, and 84 mg **sarmentosin**, with a washout period of at least 48 hours between each trial day.
- Participants: Healthy adult volunteers.
- Intervention: Participants consumed a beverage containing either the placebo or one of the two doses of purified **sarmentosin**.
- Blood Sampling: Venous blood samples were collected at baseline (0 hours), and at 2 hours and 4 hours post-consumption.
- Primary Outcome Measure: Platelet MAO-B activity was measured from the collected blood samples using the Amplex Red assay as described in section 3.3.
- Results: Consumption of both 42 mg and 84 mg of **sarmentosin** significantly inhibited platelet MAO-B activity compared to placebo.

Visualizations: Workflows and Pathways

Bioactivity-Directed Fractionation Workflow

The following diagram illustrates the logical workflow used to identify **sarmentosin** as the MAO-inhibiting compound in blackcurrants.

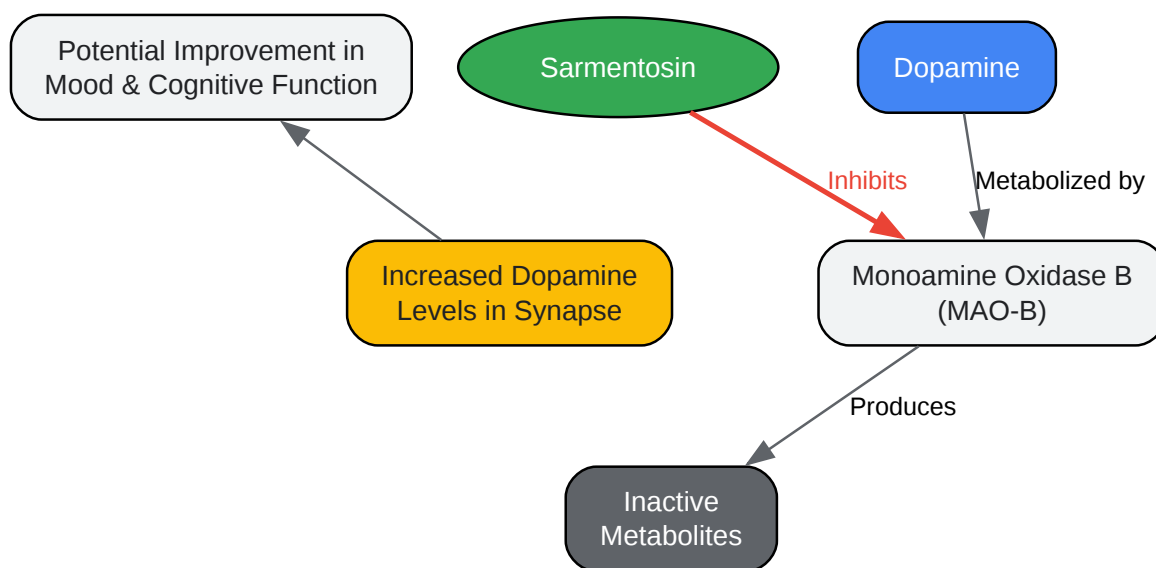


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Caption: Workflow for the bioactivity-guided isolation of **sarmentosin**.

Sarmentosin's Mechanism of Action: MAO-B Inhibition

This diagram illustrates the signaling pathway affected by **sarmentosin**'s inhibition of MAO-B, leading to increased levels of key neurotransmitters.



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Caption: Simplified pathway of MAO-B inhibition by **sarmentosin**.

Conclusion

The recent identification of **sarmentosin** as a potent, naturally occurring MAO-B inhibitor from blackcurrants marks a significant advancement in the field of natural product research and neuropharmacology. This guide consolidates the current knowledge on its discovery, presence in various plant sources, and the analytical and biological methods used for its study. The detailed protocols and quantitative data presented herein provide a valuable resource for scientists aiming to further investigate **sarmentosin**'s therapeutic potential, optimize its extraction from natural sources, or develop novel functional foods and pharmaceuticals. Further research is warranted to explore its full range of pharmacological effects, establish its

presence and concentration in a wider array of botanicals, and elucidate the precise mechanisms of its interaction with monoamine oxidase enzymes.

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